

Technical Support Center: 1-Palmitoyl-2-formyl PC (PFPC)

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Compound of Interest

Compound Name: 1-Palmitoyl-2-formyl PC

Cat. No.: B1164705

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Topic: Proper Storage, Handling, and Troubleshooting for **1-Palmitoyl-2-formyl PC**

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Product Technical Profile

Before addressing storage, it is critical to define the chemical nature of this molecule, as its stability profile differs significantly from standard oxidized phospholipids.[1]

- Common Name: **1-Palmitoyl-2-formyl PC (PFPC)**[1][2][3]
- Systematic Name: 1-palmitoyl-2-formyl-sn-glycero-3-phosphocholine[1]
- Chemical Structure: A phosphatidylcholine with palmitic acid at the sn-1 position and a formate ester (formic acid) at the sn-2 position.[1]
- Molecular Formula: $C_{25}H_{50}NO_8P$ [1][2]
- Key Instability Factor: The Formate Ester Bond.[1] Unlike long-chain fatty esters, the formate ester at the sn-2 position is sterically unhindered and highly electron-deficient, making it

exceptionally susceptible to hydrolysis (cleavage by water) and solvolysis (cleavage by protic solvents like methanol).[1]

Critical Storage Protocols

The "Zero-Moisture" Mandate

The primary cause of PFPC degradation is the conversion to Lyso-PC (1-Palmitoyl-2-hydroxy-sn-glycero-3-phosphocholine) via hydrolysis.[1]

Parameter	Recommended Condition	Technical Rationale
Temperature	-80°C (Preferred)	Arrhenius kinetics dictate that hydrolysis rates drop significantly at ultra-low temperatures.[1] -20°C is acceptable for <2 weeks.[1]
Solvent System	Anhydrous Chloroform	Chloroform is non-protic and hydrophobic.[1] NEVER use Methanol or Ethanol for storage; these will cause transesterification, stripping the formate group.[1]
Atmosphere	Argon or Nitrogen	Displaces oxygen and moisture.[1] Oxygen is less of a threat than water for this specific lipid, but humidity in the air is fatal to the molecule. [1]
Container	Amber Glass Vials (Teflon-lined cap)	Plastic vials (PP/PE) are permeable to water vapor and may leach plasticizers.[1] Amber glass protects against incidental photo-degradation. [1]

Step-by-Step: Receiving & Aliquoting

Use this workflow immediately upon product arrival.

- **Equilibrate:** Allow the shipping vial to reach room temperature in a desiccator before opening. Opening a cold vial causes condensation, instantly degrading the lipid.^[1]
- **Dissolve:** If supplied as a dry powder, dissolve immediately in degassed, anhydrous chloroform to a concentration of 1–10 mg/mL.
- **Aliquot:** Dispense into single-use glass vials. Avoid creating large stock bottles that require repeated opening.
- **Dry (Optional but Recommended):** For long-term storage, evaporate the chloroform under a gentle stream of Nitrogen/Argon to create a thin film.^[1]
- **Seal:** Cap tightly (Parafilm is insufficient; use Teflon tape on threads if necessary) and store at -80°C.

Troubleshooting Guide (FAQs)

Q1: My lipid analysis (LC-MS) shows a large peak at m/z 496. What happened?

Diagnosis: You have significant hydrolysis.^[1] **Explanation:** The molecular weight of PFPC is ~523.^{[1][2]} The peak at m/z 496 corresponds to 1-Palmitoyl-Lyso-PC (MW 495.6 + H⁺).^[1] **Root Cause:** Moisture ingress.^[1] This likely occurred during the weighing process or because the sample was stored in a solvent containing trace water or alcohol.^[1] **Solution:** This process is irreversible. Discard the aliquot. For future experiments, ensure all solvents are "Anhydrous Grade" and handle the lipid under a stream of inert gas.

Q2: Can I store PFPC in Methanol/Chloroform (1:1) to improve solubility?

Answer: ABSOLUTELY NOT. **Mechanism:** Methanol is a nucleophile.^[1] It attacks the carbonyl carbon of the formate ester.^[1] This leads to methanolysis, rapidly cleaving the formate group and leaving you with Lyso-PC and methyl formate.^[1] **Correct Protocol:** Use pure Chloroform or

Dichloromethane.[1] If an alcohol is required for a specific liposome formation protocol (e.g., ethanol injection), add it immediately before usage (seconds to minutes), not for storage.[1]

Q3: How do I prepare liposomes if the lipid is so unstable?

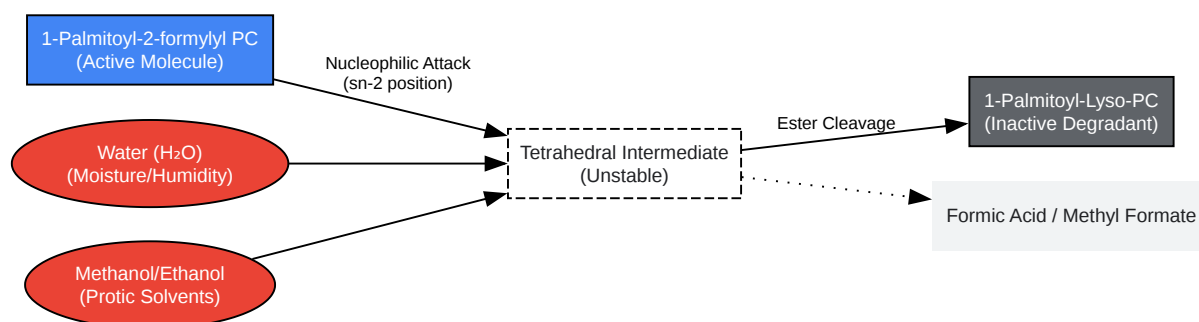
Answer: You must minimize the time the lipid spends in the aqueous phase during formation.[1]

- Mix PFPC with carrier lipids (e.g., DPPC) in chloroform.[1]
- Dry to a film.[1]
- Hydrate with buffer (PBS, pH 7.[1]4) immediately before the experiment.
- Vortex/Extrude.[1]
- Use within 4 hours. Do not store PFPC liposomes overnight; the formate group will hydrolyze in the aqueous buffer.[1]

Mechanistic Visualization

Pathway: Degradation of 1-Palmitoyl-2-formyllyl PC

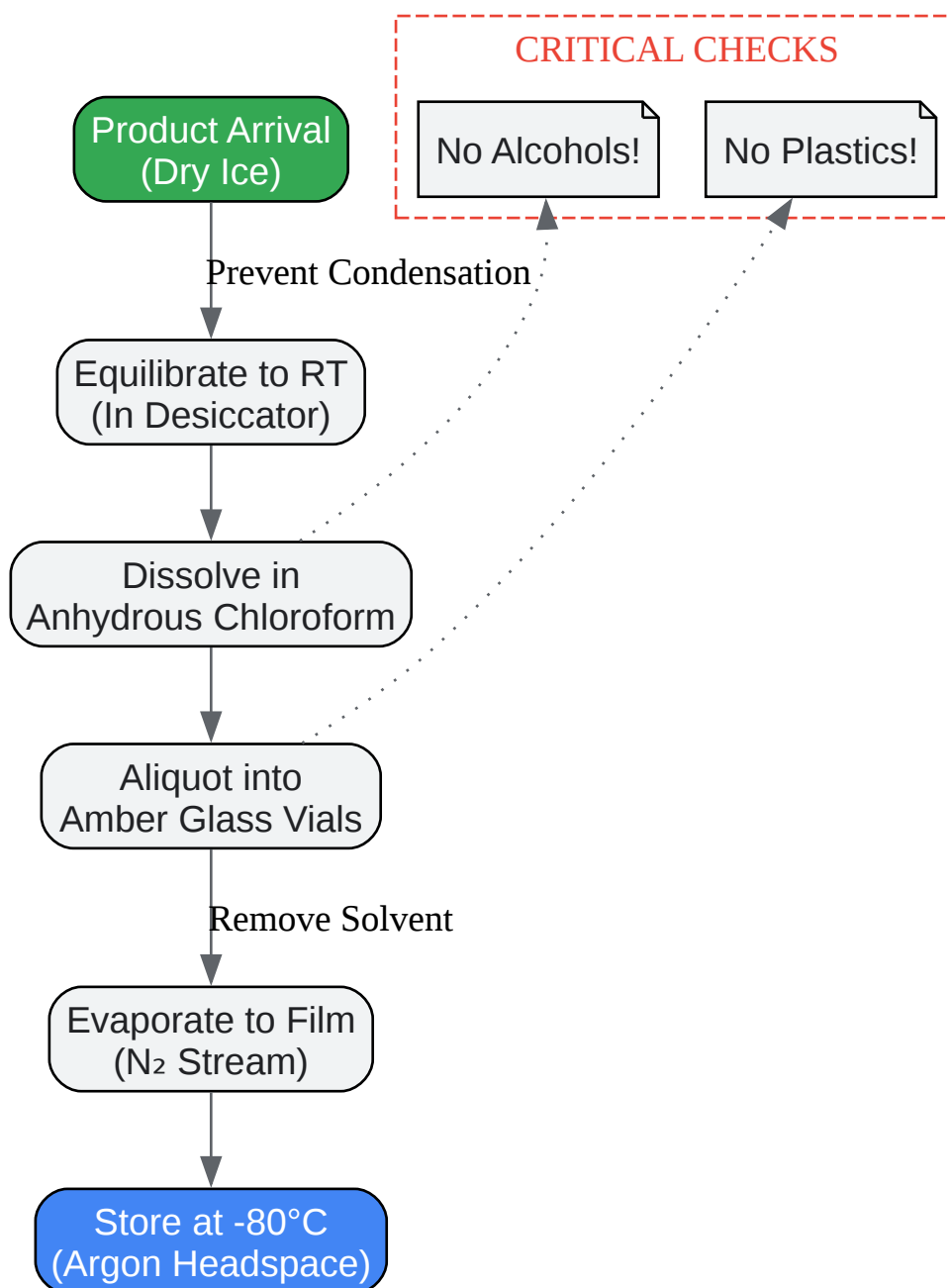
This diagram illustrates why moisture and alcohols are strictly prohibited.[1]



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Caption: The hydrolytic vulnerability of the sn-2 formate ester. Nucleophiles (water/alcohol) attack the carbonyl, rapidly yielding Lyso-PC.[1]

Workflow: Optimal Storage Lifecycle



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Caption: Standard Operating Procedure (SOP) for handling PFPC to maximize shelf-life and experimental reproducibility.

References

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